

Spectroscopic Profile of (S)-Pyrrolidin-3-ylmethanol Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: (S)-Pyrrolidin-3-ylmethanol hydrochloride

Cat. No.: B578605

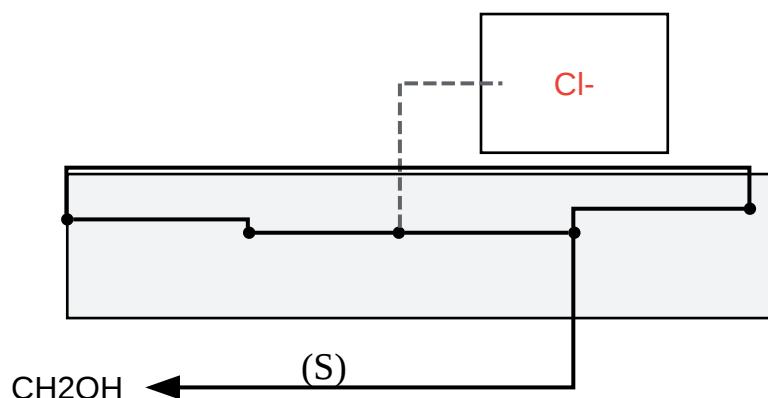
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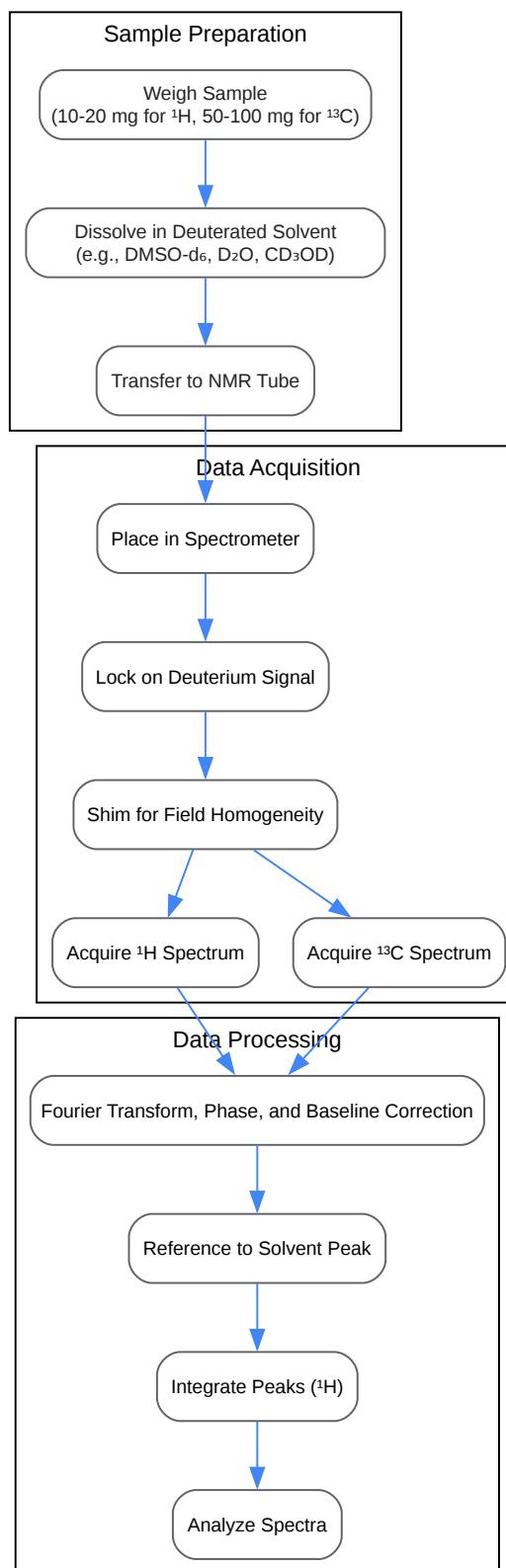
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **(S)-Pyrrolidin-3-ylmethanol hydrochloride**, a chiral building block of significant interest in pharmaceutical research and development. This document outlines the expected Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopic characteristics of the molecule and provides detailed, generalized experimental protocols for data acquisition.

Molecular Structure

(S)-Pyrrolidin-3-ylmethanol hydrochloride is a pyrrolidine derivative with a hydroxymethyl group at the chiral center on the third carbon. The hydrochloride salt form enhances its stability and water solubility, making it a versatile intermediate in organic synthesis.



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